

An In-depth Technical Guide on Octa-O-methylsucrose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octa-O-methylsucrose

Cat. No.: B15193555

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This guide provides essential physicochemical data for **octa-O-methylsucrose**, a derivative of sucrose where all eight hydroxyl groups have been methylated. This information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

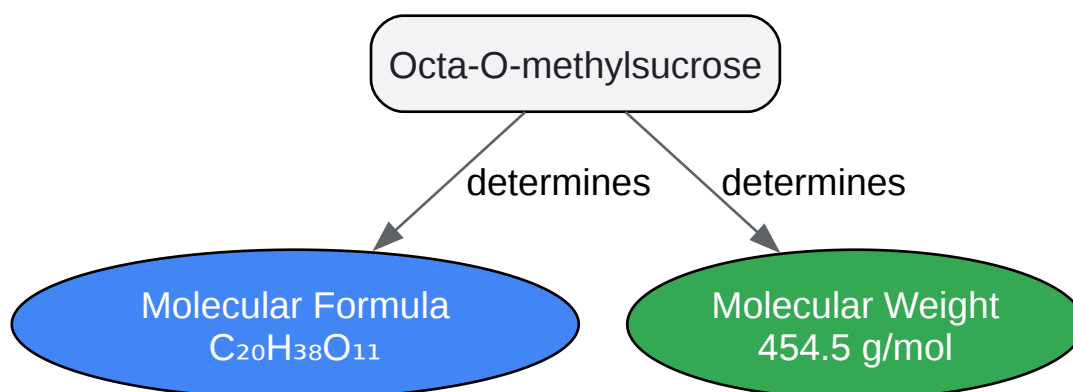
Physicochemical Properties of Octa-O-methylsucrose

The fundamental molecular characteristics of **octa-O-methylsucrose** are summarized in the table below. These values are critical for experimental design, analytical method development, and interpretation of research outcomes.

Property	Value
Molecular Formula	C ₂₀ H ₃₈ O ₁₁ [1] [2]
Molecular Weight	454.5 g/mol [1] [2]

Logical Representation of Molecular Data

The following diagram illustrates the direct relationship between the compound and its core molecular identifiers.



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Core molecular properties of **octa-O-methylsucrose**.

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References

- 1. Buy Octa-O-methylsucrose | 5346-73-6 [smolecule.com]
- 2. Octa-O-methylsucrose | C₂₀H₃₈O₁₁ | CID 13832817 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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